

Synthesis of ^{13}C Labeled Isopropylideneadenosine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *2',3'-O-Isopropylideneadenosine- $^{13}\text{C}5$*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical synthesis of ^{13}C labeled 2',3'-O-isopropylideneadenosine. This isotopically labeled compound is a valuable tool in drug discovery and development, serving as a tracer or an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The presence of the ^{13}C isotope allows for precise tracking and quantification in various biological and chemical systems. This document details the synthetic pathways, experimental protocols, and quantitative data associated with its preparation.

Synthetic Strategy Overview

The synthesis of ^{13}C labeled 2',3'-O-isopropylideneadenosine can be approached in two primary ways, depending on the desired position of the ^{13}C label:

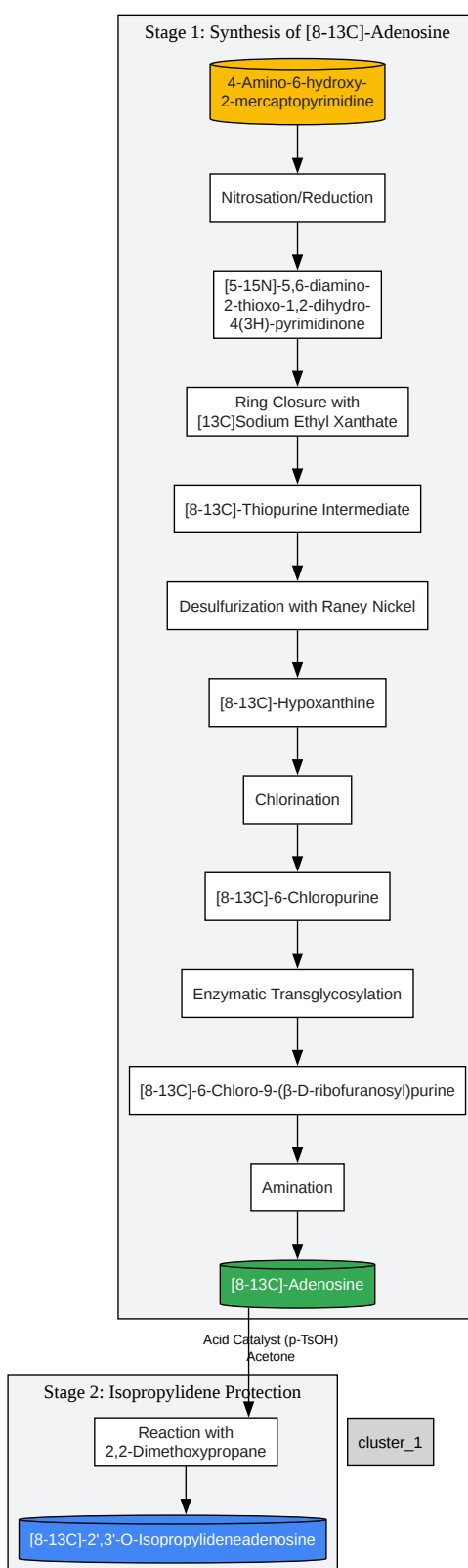
- Labeling the Purine Ring:** This involves a multi-step chemical synthesis to construct the adenine base with a ^{13}C atom at a specific position, followed by glycosylation and protection of the ribose moiety. A common target for labeling is the C8 position of the adenine ring.
- Labeling the Ribose Moiety:** This approach utilizes commercially available adenosine that is already labeled with ^{13}C in the ribose sugar. The synthesis is then reduced to the protection

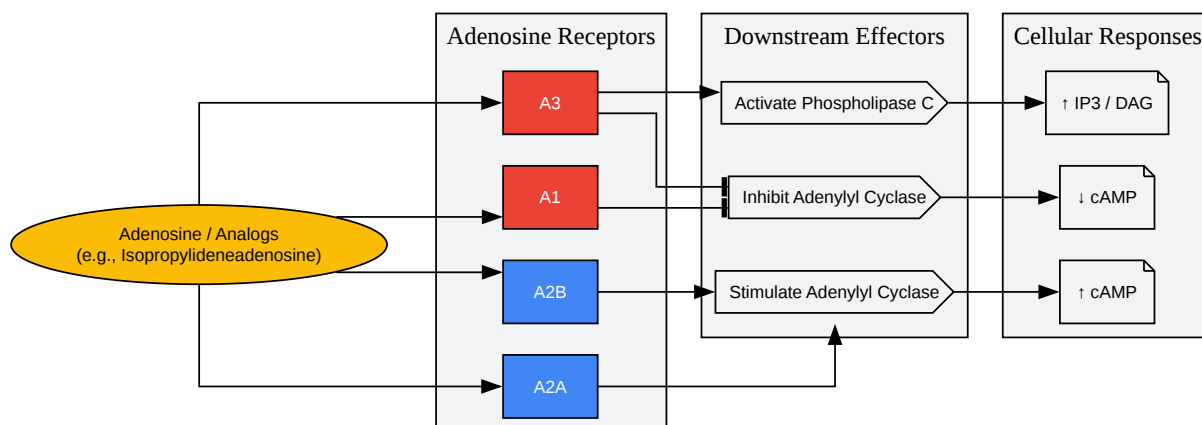
of the 2' and 3' hydroxyl groups.

This guide will focus on a combination of these strategies, presenting a detailed protocol for the synthesis of [8-¹³C]-adenosine followed by the isopropylidene protection step. The latter step is also applicable to commercially available ¹³C-labeled adenosine, such as adenosine (ribose-¹³C₅).

Experimental Workflow

The overall synthetic workflow for preparing [8-¹³C]-2',3'-O-isopropylideneadenosine is a two-stage process. The first stage is the de novo synthesis of the labeled adenosine precursor, and the second stage is the protection of the ribose diol.





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